

Reactive Black 39 chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Reactive Black 39*

Cat. No.: *B12081799*

[Get Quote](#)

An In-Depth Technical Guide to Reactive Black 39

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and relevant experimental methodologies for the reactive dye, **Reactive Black 39** (C.I. 205071). This document is intended for researchers, scientists, and professionals in drug development who may utilize this compound in their work.

Chemical Structure and Identification

Reactive Black 39 is a double azo dye, characterized by the presence of two azo ($-N=N-$) groups, which are responsible for its color. Its structure also incorporates a monochlorotriazine reactive group, enabling it to form covalent bonds with hydroxyl groups on cellulosic fibers.

Chemical Structure Diagram

Caption: Chemical structure of **Reactive Black 39**.

Chemical Identification

Identifier	Value
IUPAC Name	Pentasodium 4-amino-6-[[5-[(4-amino-6-chloro-1,3,5-triazin-2-yl)amino]-2-sulphonatophenyl]azo]-3-[(2,5-disulphonatophenyl)azo]-5-hydroxynaphthalene-2,7-disulphonate[1]
CAS Number	68259-02-9[1][2]
C.I. Name	Reactive Black 39[2]
C.I. Number	205071[2]
Molecular Formula	C ₂₅ H ₁₄ ClN ₁₀ Na ₅ O ₁₆ S ₅ [2]
Molecular Weight	1021.16 g/mol [2]
Canonical SMILES	<chem>C1=CC(=C(C=C1NC2=NC(=NC(=N2)N)Cl)N=N</chem> <chem>C3=C(C4=C(C(=C(C=C4C=C3S(=O)(=O)</chem> <chem>[O-])S(=O)(=O)</chem> <chem>[O-])N=NC5=C(C=CC(=C5)S(=O)(=O)</chem> <chem>[O-])S(=O)(=O)[O-])N)O)S(=O)(=O)[O-].[Na+].</chem> <chem>[Na+].[Na+].[Na+].[Na+]</chem> [3]

Physicochemical Properties

Reactive Black 39 is a black powder that is soluble in water. Its high solubility is attributed to the presence of multiple sulfonate groups.

Property	Value
Appearance	Black Powder
Solubility in Water	>300 g/L
Insolubility in Water	≤0.02%

Fastness Properties

The fastness properties of a dye refer to its resistance to fading or color change under various conditions. The following data is based on ISO standard test methods on cotton fabric.

Fastness Property	Test Method	Rating (Grade)
Light Fastness	ISO 105 B02	6-7
Wash Fastness (Staining)	ISO 105 C06	4-5
Wash Fastness (Change in Color)	ISO 105 C06	5
Perspiration Fastness (Acidic, Staining)	ISO 105 E04	4-5
Perspiration Fastness (Acidic, Change in Color)	ISO 105 E04	5
Perspiration Fastness (Alkaline, Staining)	ISO 105 E04	4-5
Perspiration Fastness (Alkaline, Change in Color)	ISO 105 E04	5
Rubbing Fastness (Dry)	ISO 105 X12	4
Rubbing Fastness (Wet)	ISO 105 X12	3

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of reactive dyes are often proprietary. However, based on established chemical principles and general laboratory procedures, the following methodologies can be outlined.

Synthesis of Reactive Black 39

The synthesis of **Reactive Black 39** is a multi-step process involving diazotization, coupling, condensation, and ammoniation.^[2] A detailed, publicly available, step-by-step protocol with specific quantities and reaction conditions is not readily found in the surveyed literature. The general synthetic pathway is as follows:

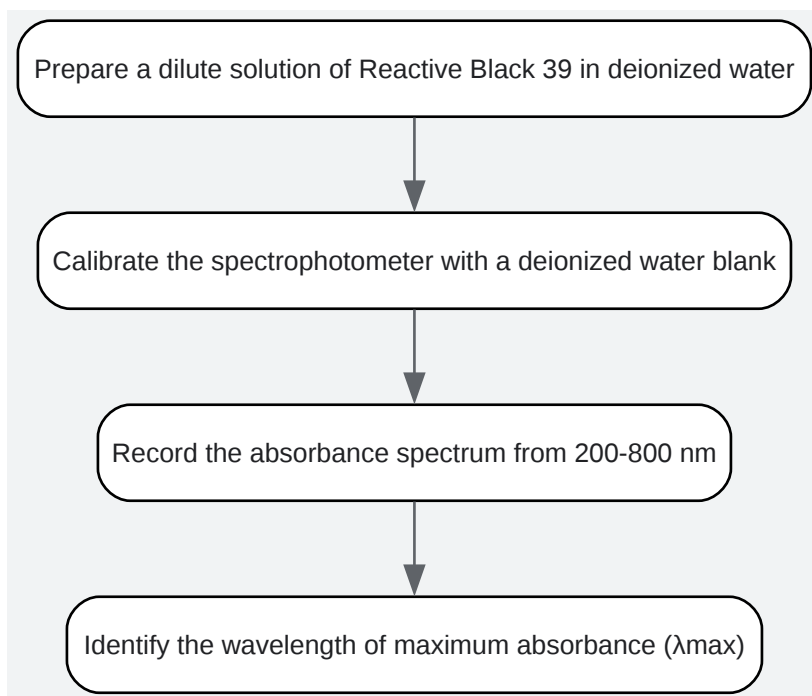
Caption: General synthesis pathway for **Reactive Black 39**.

- **Diazotization:** 2,4-Diaminobenzenesulfonic acid and 2-Aminobenzene-1,4-disulfonic acid are treated with a source of nitrous acid (e.g., sodium nitrite in an acidic medium) to form their respective diazonium salts. This reaction is typically carried out at low temperatures (0-5 °C) to ensure the stability of the diazonium salts.
- **Coupling:** The diazonium salts are then reacted with 4-Amino-5-hydroxynaphthalene-2,7-disulfonic acid (H-acid) under both alkaline and acidic conditions to form the double azo chromophore.
- **Condensation:** The resulting intermediate is then condensed with 2,4,6-Trichloro-1,3,5-triazine (cyanuric chloride). This step introduces the reactive triazine ring.
- **Ammoniation:** Finally, one of the remaining chlorine atoms on the triazine ring is substituted with an amino group by reacting the intermediate with ammonia.

Determination of UV-Visible Absorption Spectrum

The absorption spectrum of **Reactive Black 39** can be determined using a UV-Visible spectrophotometer to identify its maximum absorbance wavelength (λ_{max}). While a specific spectrum for **Reactive Black 39** is not readily available, studies on similar "Reactive Black" dyes show a λ_{max} in the visible range around 597 nm.

Experimental Workflow:



[Click to download full resolution via product page](#)

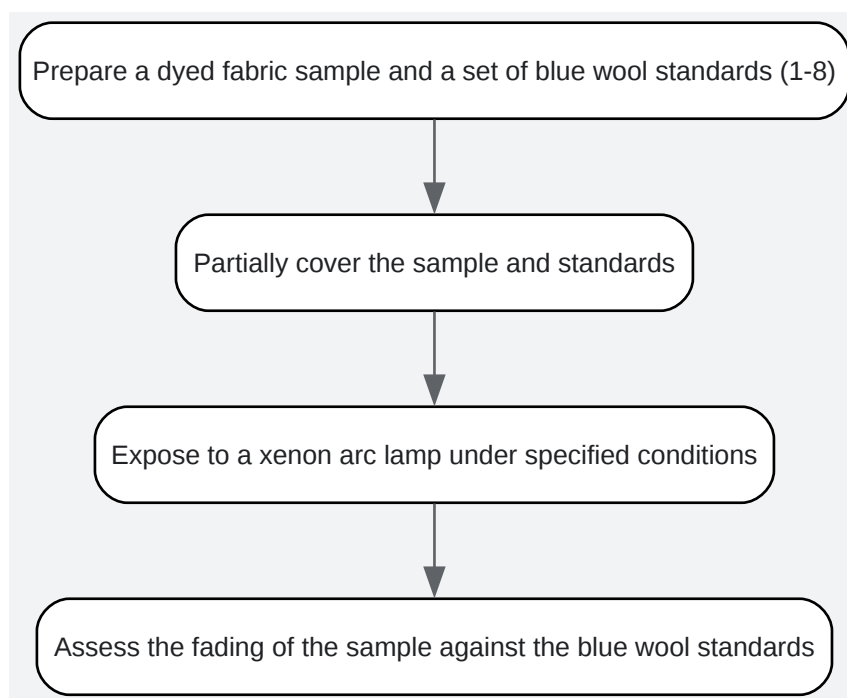
Caption: Workflow for determining the UV-Vis absorption spectrum.

- **Solution Preparation:** Prepare a stock solution of **Reactive Black 39** of a known concentration in deionized water. From this stock, prepare a series of dilutions to find a concentration that gives a maximum absorbance between 0.5 and 1.5 AU.
- **Instrumentation:** Use a calibrated double-beam UV-Visible spectrophotometer.
- **Measurement:** Fill a quartz cuvette with deionized water to serve as a blank and record the baseline. Replace the blank with the dye solution and record the absorption spectrum over a wavelength range of approximately 200 to 800 nm.
- **Analysis:** The wavelength at which the highest absorbance is recorded is the λ_{max} .

Determination of Light Fastness (ISO 105 B02)

This method determines the resistance of the color of textiles to the action of an artificial light source representative of natural daylight.

Experimental Workflow:



[Click to download full resolution via product page](#)

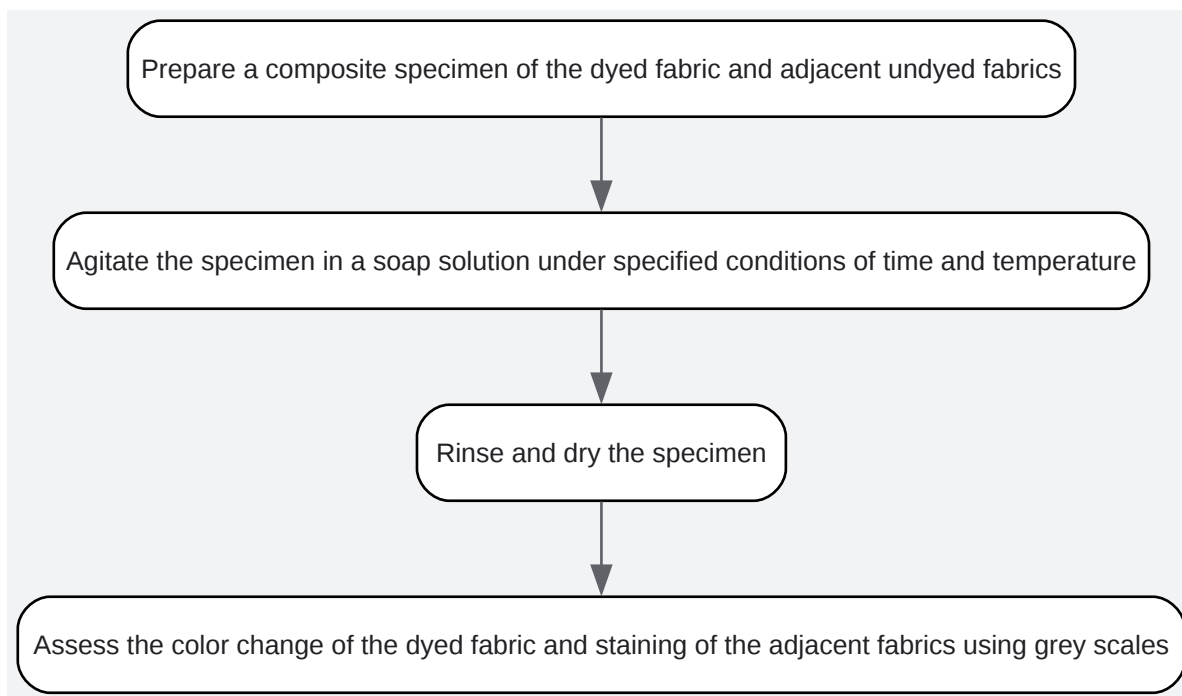
Caption: Workflow for determining light fastness.

- **Sample Preparation:** A sample of the textile dyed with **Reactive Black 39** is prepared. A set of blue wool lightfastness standards (rated 1 to 8, where 8 is the highest fastness) is also used.
- **Exposure:** The dyed sample and the blue wool standards are simultaneously exposed to a xenon arc lamp, which simulates natural sunlight, under controlled conditions of temperature and humidity. A portion of both the sample and the standards is covered to provide an unexposed area for comparison.
- **Assessment:** The exposure is continued until a specified contrast is achieved between the exposed and unexposed parts of the blue wool standards. The lightfastness of the sample is then rated by comparing the change in its color to the changes in the blue wool standards.

Determination of Wash Fastness (ISO 105 C06)

This test is designed to determine the resistance of the color of textiles to washing.

Experimental Workflow:



[Click to download full resolution via product page](#)

Caption: Workflow for determining wash fastness.

- Specimen Preparation: A specimen of the fabric dyed with **Reactive Black 39** is stitched together with specified adjacent undyed fabrics (e.g., cotton, wool).
- Washing Procedure: The composite specimen is agitated in a standardized soap solution in a wash wheel or similar apparatus for a specified time and at a specific temperature (e.g., 60°C).
- Rinsing and Drying: After washing, the specimen is rinsed thoroughly and dried.
- Assessment: The change in color of the dyed fabric is assessed by comparing the treated and untreated samples using a grey scale for color change. The degree of staining on the adjacent undyed fabrics is assessed using a grey scale for staining. The ratings are given on a scale of 1 to 5, where 5 represents no change or staining.

Applications

Reactive Black 39 is primarily used in the textile industry for dyeing cellulosic fibers such as cotton and viscose.^[4] Its reactive nature ensures high wash fastness, making it suitable for

apparel and other textile products that require frequent laundering. It is also used in printing applications.[5] Beyond textiles, its properties may be of interest in other fields of research where a water-soluble, covalently-binding black chromophore is required. Some literature also suggests its use as a conditioning agent in wastewater treatment.[3]

Safety and Handling

Reactive Black 39 should be handled with appropriate personal protective equipment, including gloves, safety glasses, and a lab coat. Inhalation of the powder should be avoided. It is stable under normal temperatures and pressures. In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. If swallowed, seek medical advice immediately. For detailed safety information, refer to the Material Safety Data Sheet (MSDS).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. brieflands.com [brieflands.com]
- 2. worlddyevaryety.com [worlddyevaryety.com]
- 3. Reactive black 39 | 68259-02-9 | FR167553 | Biosynth [biosynth.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. hrcak.srce.hr [hrcak.srce.hr]
- To cite this document: BenchChem. [Reactive Black 39 chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12081799#reactive-black-39-chemical-structure-and-properties\]](https://www.benchchem.com/product/b12081799#reactive-black-39-chemical-structure-and-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com